

6-hydroxy-N,N-bis(2-hydroxyethyl)hexanamide

SDS safety data sheet

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Compound of Interest

Compound Name: *Hexanamide, 6-hydroxy-N,N-bis(2-hydroxyethyl)-*

CAS No.: *68052-21-1*

Cat. No.: *B13784774*

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An In-depth Technical Guide to the Safety Profile of 6-hydroxy-N,N-bis(2-hydroxyethyl)hexanamide

This document provides a comprehensive safety and handling framework for 6-hydroxy-N,N-bis(2-hydroxyethyl)hexanamide (CAS No. 68052-21-1). As a specific Safety Data Sheet (SDS) for this compound is not readily available in public databases, this guide employs a precautionary, analog-based hazard assessment. By synthesizing data from structurally related hydroxy amides and aliphatic amides, we can construct a robust and scientifically grounded safety profile to guide researchers, scientists, and drug development professionals in its proper handling, storage, and emergency management.

Compound Identification and Physicochemical Properties

Understanding the fundamental properties of a chemical is the first step in a thorough safety assessment. 6-hydroxy-N,N-bis(2-hydroxyethyl)hexanamide is a multifunctional organic

molecule featuring a hexanamide backbone with a terminal hydroxyl group and two hydroxyethyl groups on the amide nitrogen.

Property	Value	Source
CAS Number	68052-21-1	PubChem[1]
Molecular Formula	C ₁₀ H ₂₁ NO ₄	PubChem[1]
Molecular Weight	219.28 g/mol	PubChem[1]
IUPAC Name	6-hydroxy-N,N-bis(2-hydroxyethyl)hexanamide	PubChem[1]
Canonical SMILES	<chem>O=C(N(CCO)CCO)CCCCCO</chem>	CAS Common Chemistry[2]
Predicted XlogP	-1.3	PubChem[1][3]

The presence of multiple hydroxyl groups and an amide linkage suggests high polarity and potential for hydrogen bonding, likely rendering it soluble in water and other polar solvents. The low predicted octanol-water partition coefficient (XlogP) of -1.3 indicates that bioaccumulation is not expected.

The Principle of Analog-Based Hazard Assessment

In the absence of specific toxicological and safety data for a novel or rare compound, regulatory bodies and safety professionals rely on data from structurally similar chemicals. This practice is grounded in the principle that similar chemical structures will exhibit similar toxicological and reactivity profiles. For this guide, we will draw upon safety data for related compounds such as hexanamide and other N-substituted hydroxyethyl amides to infer potential hazards and establish prudent handling protocols.

Comprehensive Hazard Evaluation (Inferred)

This section synthesizes the potential hazards associated with 6-hydroxy-N,N-bis(2-hydroxyethyl)hexanamide based on an analysis of its functional groups and data from analogous compounds.

Hazard Identification

Based on analogs, the primary hazards are anticipated to be irritation to the skin and eyes.[4]
[5] While not expected to be highly toxic, appropriate precautions are necessary.

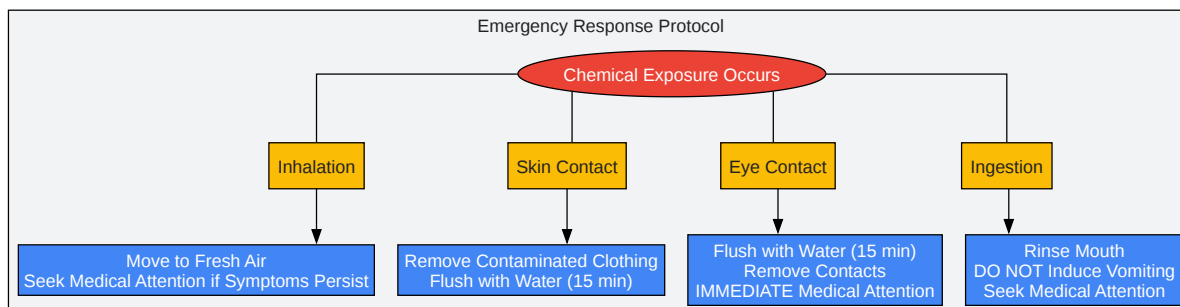
- Skin Irritation: Similar aliphatic amides are classified as causing skin irritation.[4][5]
Prolonged or repeated contact may lead to redness and discomfort.
- Eye Irritation: Direct contact with the eyes is likely to cause serious irritation.[4][5][6] Many organic chemicals, especially those with surfactant-like properties (which this structure may possess), can be damaging to eye tissue.
- Ingestion: While acute oral toxicity is expected to be low, ingestion of significant quantities may be harmful.[6]
- Inhalation: Inhalation of dust or aerosols may cause respiratory tract irritation.[6][7]

First-Aid Measures

Immediate and appropriate first-aid is critical to mitigate the effects of accidental exposure. The following protocols are recommended based on standard laboratory practice for irritant chemicals.[5][6][8]

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[6][8]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of running water for at least 15 minutes. If skin irritation occurs, seek medical advice.[4][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so.[5][6][8] Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek medical attention if you feel unwell.[5][6][8]

Always have this safety information available to show to attending medical personnel.[5]



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Caption: Emergency first-aid response workflow.

Fire-Fighting Measures

This compound is expected to be combustible but not highly flammable.

- **Suitable Extinguishing Media:** Use water spray, dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[5]
- **Specific Hazards:** In the event of a fire, hazardous decomposition products may be released. These can include toxic gases such as carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[6]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.

Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and further exposure.

- **Personal Precautions:** Ensure adequate ventilation. Avoid breathing dust or vapors. Wear appropriate personal protective equipment (see Section 4.2). Evacuate unnecessary personnel from the area.
- **Containment and Cleaning:** For a solid spill, carefully sweep or vacuum up the material, minimizing dust generation, and place it into a suitable, labeled container for disposal.[5] For a liquid spill, absorb with an inert material (e.g., sand, vermiculite) and transfer to a sealed container.
- **Environmental Precautions:** Prevent the substance from entering drains, sewers, or waterways.

Safe Handling and Exposure Control

Implementing robust engineering controls and consistent use of PPE are the cornerstones of laboratory safety.

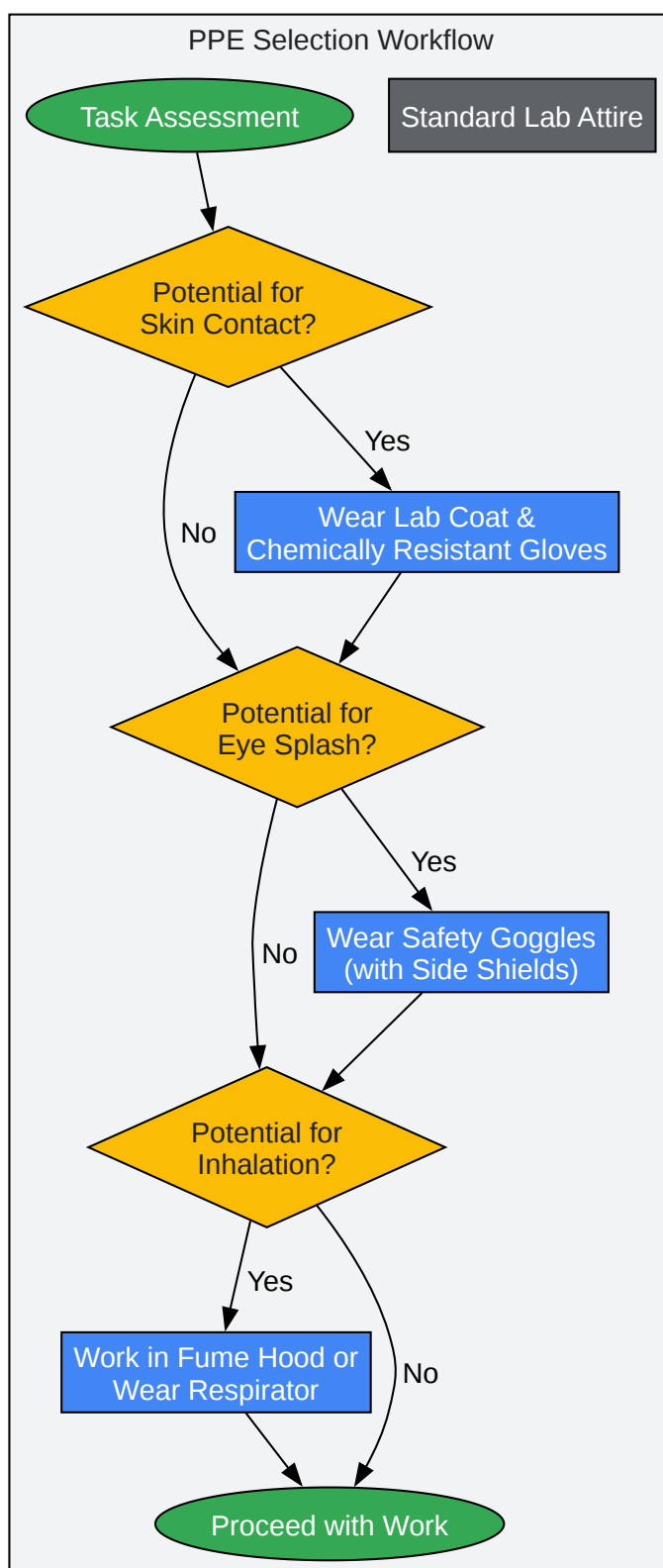
Handling and Storage

- **Safe Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid contact with skin, eyes, and clothing.^{[4][5]} Wash hands thoroughly after handling.^{[4][6]} Do not eat, drink, or smoke in work areas.^[6]
- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[6][7]} Protect from moisture. For compounds with hydroxyl groups, storing under an inert gas may be advisable to prevent slow oxidation over time.^[8]

Exposure Controls & Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is required.

- **Engineering Controls:** A local exhaust ventilation system or chemical fume hood is necessary to keep airborne concentrations low.^{[4][5]} Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.^{[6][7]}
- **Personal Protective Equipment:**
 - **Eye/Face Protection:** Wear chemical safety goggles or glasses with side shields that conform to appropriate government standards like EN166 (EU) or NIOSH (US).^[6]
 - **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber). Lab coats or other protective clothing are mandatory to prevent skin contact.^{[4][5][9]}
 - **Respiratory Protection:** If working outside of a fume hood or if dust/aerosols are generated, a NIOSH-approved respirator is required.^[9]



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Caption: Decision-making process for selecting appropriate PPE.

Stability and Reactivity

Understanding a compound's stability is key to preventing hazardous reactions.

- **Chemical Stability:** The substance is expected to be stable under normal ambient conditions (room temperature).
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, which could react with the alcohol and amide functional groups.[\[6\]](#)[\[7\]](#)
- **Hazardous Decomposition:** As mentioned, thermal decomposition can produce NO_x and carbon oxides.[\[6\]](#)
- **Hazardous Polymerization:** Hazardous polymerization is not expected to occur.[\[6\]](#)[\[7\]](#)

Toxicological and Ecological Information (Inferred)

- **Toxicological Profile:** The primary toxicological concerns are local effects, such as skin and eye irritation, upon direct contact. Systemic toxicity is predicted to be low. There is no data to suggest carcinogenicity, mutagenicity, or reproductive toxicity for this specific molecule, but this cannot be ruled out without empirical testing.[\[6\]](#)
- **Ecological Profile:** Due to its high polarity and low predicted XlogP, this compound is unlikely to bioaccumulate. However, its effect on aquatic life is unknown. As a precaution, release into the environment must be avoided. Some amide-containing compounds can be toxic to aquatic life.[\[10\]](#)

Disposal Considerations

Chemical waste must be disposed of in accordance with all federal, state, and local environmental regulations.

- **Waste Disposal Method:** Dispose of this material and its container at a licensed hazardous waste disposal plant.[\[6\]](#)[\[7\]](#) Do not allow the product to enter drains or waterways.

Conclusion: A Framework for Prudent Management

While 6-hydroxy-N,N-bis(2-hydroxyethyl)hexanamide lacks a dedicated and comprehensive safety dataset, a robust safety framework can be established through the principles of chemical analogy and prudent laboratory practice. The primary hazards are inferred to be skin and eye irritation. By adhering to the handling, storage, and PPE guidelines outlined in this document—including the mandatory use of engineering controls like fume hoods and consistent use of gloves and eye protection—researchers can effectively minimize risk. This guide should be used as a foundational document, to be updated if and when a specific, verified Safety Data Sheet becomes available.

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